

Personal protective equipment for handling 3-Bromo-5-chlorotoluene

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Compound of Interest

Compound Name: 3-Bromo-5-chlorotoluene

Cat. No.: B046676

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Essential Safety and Handling Guide for 3-Bromo-5-chlorotoluene

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-Bromo-5-chlorotoluene**, ensuring the well-being of laboratory personnel and the integrity of research. Adherence to these protocols is essential for minimizing risks associated with this hazardous chemical.

Chemical and Physical Properties

Property	Value
Molecular Formula	C7H6BrCl[1][2]
Molecular Weight	205.48 g/mol [1][2]
Appearance	Colourless fused solid[2][3]
Purity	98%[2]
Boiling Point	222.3 °C at 760 mmHg[4]
Melting Point	25°C[4]
Flash Point	101.5 °C[4]
Density	1.535 g/cm3 [4]

Hazard Identification and GHS Classification

3-Bromo-5-chlorotoluene is a hazardous substance with the following GHS classifications:

Hazard Class	Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	3	Danger	H301: Toxic if swallowed[1]
Skin Corrosion/Irritation	2	Warning	H315: Causes skin irritation[1][5]
Serious Eye Damage/Eye Irritation	2	Warning	H319: Causes serious eye irritation[1][5]
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	Warning	H335: May cause respiratory irritation[1][5]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure. The following PPE is mandatory when handling **3-Bromo-5-chlorotoluene**.

Engineering Controls

- Fume Hood: All handling of **3-Bromo-5-chlorotoluene** must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[\[6\]](#)
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and have been recently tested.[\[7\]](#)[\[8\]](#)

Personal Protective Equipment

- Eye and Face Protection: Chemical safety goggles are required.[\[6\]](#) A face shield should also be worn where there is a risk of splashing.[\[9\]](#)[\[10\]](#)
- Skin Protection:
 - Gloves: Chemical-resistant gloves are mandatory.[\[6\]](#) Given that **3-Bromo-5-chlorotoluene** is a halogenated aromatic hydrocarbon, neoprene gloves are a suitable choice.[\[11\]](#) Always inspect gloves for tears or punctures before use.
 - Lab Coat/Protective Clothing: A lab coat or other protective clothing must be worn to prevent skin contact.[\[6\]](#)[\[12\]](#)
- Respiratory Protection:
 - Work should be performed in a chemical fume hood to avoid the need for personal respiratory protection.[\[6\]](#) If a fume hood is not available or in the case of a spill, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Operational Plan

A systematic approach to handling **3-Bromo-5-chlorotoluene** is crucial for safety.

Pre-Handling

- Review the Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **3-Bromo-5-chlorotoluene**.

- Prepare the Work Area: Ensure the chemical fume hood is operational and the work area is clean and uncluttered.[\[13\]](#)
- Assemble all necessary materials: Have all required equipment and reagents ready before introducing the chemical.
- Put on all required PPE: Don all necessary personal protective equipment as outlined above.

Handling

- Transporting: When moving **3-Bromo-5-chlorotoluene**, use a secondary container to prevent spills.
- Dispensing: Carefully weigh and dispense the chemical within the fume hood. Avoid generating dust.
- Heating: If heating is required, use a well-controlled heating mantle or water bath. Avoid open flames.[\[6\]](#)
- Reactions: Conduct all reactions in appropriate glassware within the fume hood.

Post-Handling

- Decontamination: Clean all glassware and equipment that came into contact with the chemical.
- Waste Disposal: Dispose of all chemical waste as outlined in the disposal plan below.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.[\[13\]](#)

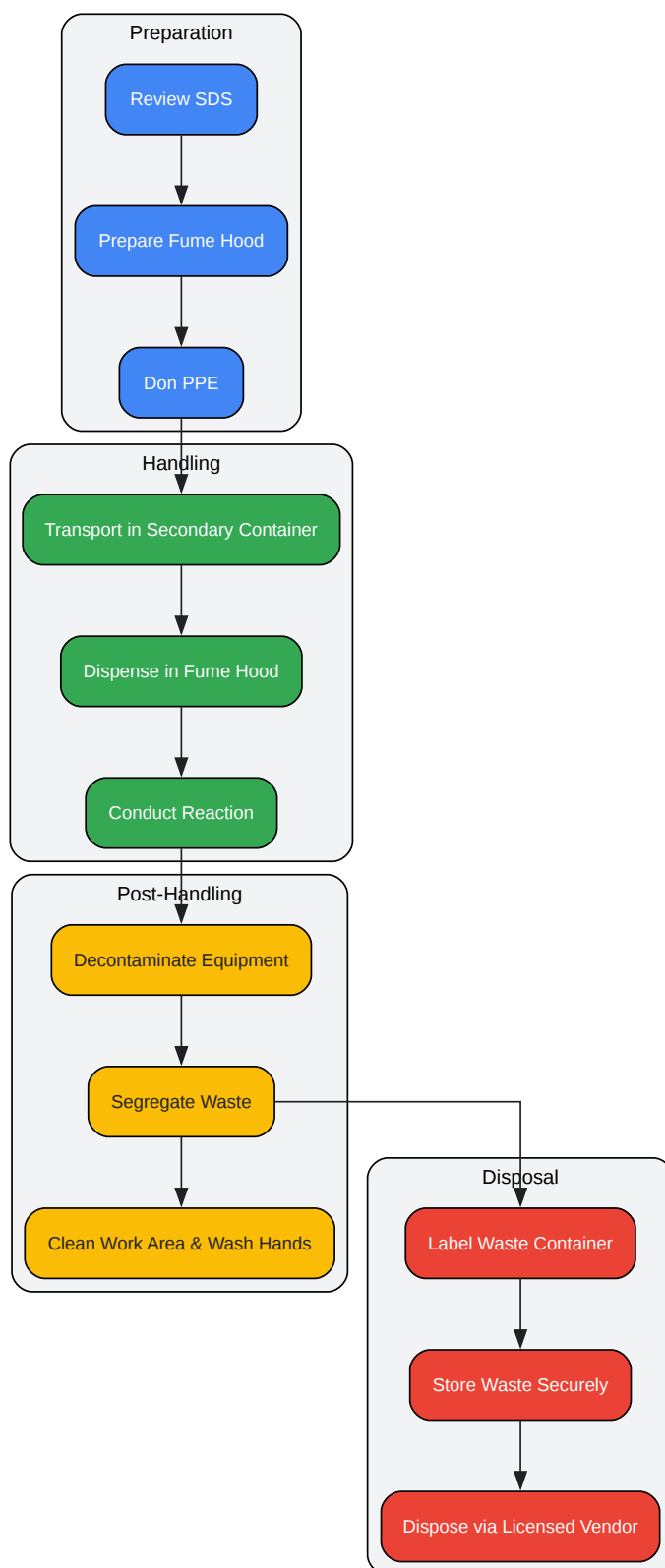
Disposal Plan

Proper disposal of **3-Bromo-5-chlorotoluene** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - Solid Waste: Collect any solid **3-Bromo-5-chlorotoluene** waste in a designated, labeled, and sealed container.

- Liquid Waste: Collect any solutions containing **3-Bromo-5-chlorotoluene** in a separate, labeled, and sealed waste container. Do not mix with other incompatible waste streams.
- Contaminated Materials: Dispose of any grossly contaminated gloves, weigh boats, or other disposable materials in the designated solid waste container.
- Labeling: All waste containers must be clearly labeled with the full chemical name ("**3-Bromo-5-chlorotoluene**") and the appropriate hazard warnings (e.g., "Toxic," "Irritant").^[7]^[14]
- Storage: Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials.
- Disposal: Arrange for the disposal of the chemical waste through a licensed hazardous waste disposal company, in accordance with all local, state, and federal regulations.^[6]

Workflow for Safe Handling of 3-Bromo-5-chlorotoluene



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Caption: Workflow for the safe handling of **3-Bromo-5-chlorotoluene**.

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